

Halosulfuron vs. Other Sulfonylureas: A Comparative Environmental Impact Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Halosulfuron

Cat. No.: B143276

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental impact of **halosulfuron-methyl** and other selected sulfonylurea herbicides. The information is compiled from various scientific sources and regulatory documents to assist researchers and environmental scientists in evaluating the ecological footprint of these widely used agricultural chemicals.

Executive Summary

Sulfonylurea herbicides are a class of acetolactate synthase (ALS) inhibitors used for broad-spectrum weed control at low application rates.^[1] While effective, their environmental fate and potential impact on non-target organisms are of significant concern. This guide focuses on a comparative analysis of **halosulfuron-methyl** against other prominent sulfonylureas such as chlorsulfuron, metsulfuron-methyl, nicosulfuron, and rimsulfuron. The comparison covers key environmental parameters including soil persistence, aquatic toxicity, and effects on non-target terrestrial organisms.

Comparative Environmental Fate and Ecotoxicity

The environmental behavior and ecotoxicological profiles of sulfonylurea herbicides are influenced by factors such as soil pH, organic matter content, and temperature.^{[2][3][4]} The following tables summarize key quantitative data for **halosulfuron-methyl** and other selected sulfonylureas.

Soil Persistence and Mobility

The persistence of sulfonylurea herbicides in soil is a critical factor in determining their potential for carryover injury to rotational crops and contamination of water resources. Degradation occurs through chemical hydrolysis and microbial action, with soil pH being a dominant influencing factor.^{[2][3][4]}

Herbicide	Soil Half-life (DT50) (days)	Soil Organic Carbon Sorption Coefficient (Koc) (mL/g)	Groundwater Ubiquity Score (GUS)	Key Factors Influencing Persistence
Halosulfuron-methyl	8.1 - 10.9[5]	105 - 173[5]	< 1.9	Adsorption is negatively correlated with pH (6.0-8.0) and positively correlated with organic matter and clay content. [5]
Chlorsulfuron	Moderately persistent[6]	-	Potential to leach to groundwater[6]	Persistence increases with higher soil pH.[2] [3][4]
Metsulfuron-methyl	14 - 180 (typical 30)[7]	Low affinity for binding to soil particles	High potential to leach to groundwater[7]	Breakdown is faster in moist, warm, acidic soils.[7][8]
Nicosulfuron	Not expected to persist, except in anaerobic soil conditions[9]	Very mobile in sandy loam and silt loam soils[10]	-	Breaks down through microbial action and chemical reaction with water.[9]
Rimsulfuron	Aerobic: 21 (average)	49	-	Rapidly hydrolyzes in aqueous solutions.[11]

Aquatic Ecotoxicity

Due to their mobility, sulfonylurea herbicides can contaminate surface and groundwater, posing a risk to aquatic ecosystems. Non-target aquatic plants are particularly sensitive.

Herbicide	Freshwater Fish (LC50)	Freshwater Invertebrates (Daphnia magna) (LC50)	Algae (EC50)	Aquatic Plants (e.g., Duckweed) (EC50)
Halosulfuron-methyl	Low toxicity[12]	Low toxicity[12]	Highly toxic to green algae[12][13]	Highly toxic to duckweed[12][13]
Chlorsulfuron	>250 ppm (trout, bluegill)[14][15]	370 ppm (48 hr) [14]	-	-
Metsulfuron-methyl	Low risk at current use patterns[7]	-	Lowest chronic: 0.054 µg/L (NOEC)	Lowest chronic: 0.054 µg/L (NOEC)
Nicosulfuron	>1000 ppm (rainbow trout, bluegill sunfish) [10]	>1000 ppm[10]	Not a concern[9]	Not a concern[9]
Rimsulfuron	> 195,000 µg/L[16]	> 195,000 µg/L[16]	NOAEC: 0.00009 mg/L (green algae)[17]	EC50: 0.0116 mg/L (Lemna gibba)[17]

Terrestrial Ecotoxicity

The impact on non-target terrestrial organisms is another important aspect of the environmental risk assessment of these herbicides.

Herbicide	Avian Acute Oral LD50	Honeybee Acute Contact LD50	Earthworm Toxicity
Halosulfuron-methyl	Low toxicity[12]	Low toxicity[12]	-
Chlorsulfuron	>5000 mg/kg (quail, duck)[14][15]	Low toxicity[15]	-
Metsulfuron-methyl	Low toxicity[8]	Low toxicity[8]	Low toxicity[8]
Nicosulfuron	>2000 mg/kg (Bobwhite Quail)[10]	>20 µ g/bee [10]	Not a concern[9]
Rimsulfuron	Low toxicity[17]	Low toxicity[17]	-

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate assessment of environmental impact. The following provides an overview of common protocols cited in the literature for key experiments.

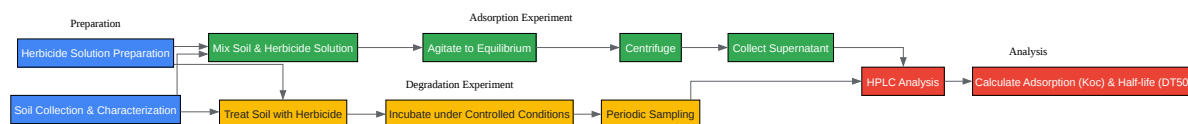
Soil Adsorption/Desorption and Degradation Studies

Objective: To determine the persistence and mobility of the herbicide in different soil types.

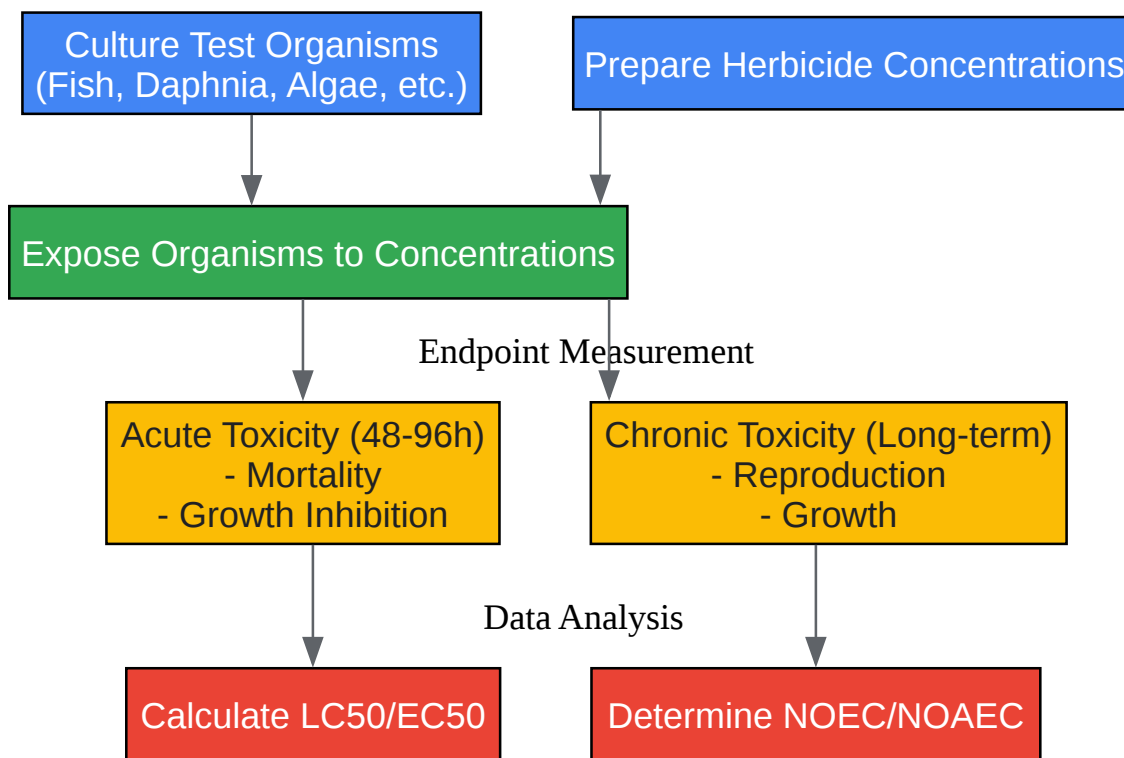
Methodology: Batch equilibrium studies are commonly employed.

- Soil Collection and Preparation: Soils with varying characteristics (pH, organic matter, clay content) are collected and characterized.
- Herbicide Solution Preparation: A stock solution of the herbicide is prepared in a suitable solvent.
- Adsorption Experiment:
 - Known weights of soil are placed in centrifuge tubes.
 - A specific volume of the herbicide solution is added to each tube.
 - The tubes are agitated for a set period (e.g., 24 hours) to reach equilibrium.

- The tubes are then centrifuged, and the supernatant is collected.
- Analysis: The concentration of the herbicide in the supernatant is determined using techniques like High-Performance Liquid Chromatography (HPLC).[\[11\]](#)[\[18\]](#) The amount of herbicide adsorbed to the soil is calculated by the difference between the initial and final concentrations in the solution.
- Degradation Experiment (Half-life determination):
 - Soil samples are treated with the herbicide and incubated under controlled conditions (temperature, moisture).
 - Sub-samples are taken at regular intervals over a period of time.
 - The concentration of the herbicide in the soil is extracted and quantified to determine the rate of degradation and calculate the half-life (DT50).[\[5\]](#)[\[19\]](#)



Experimental Setup



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sulfonylurea herbicides [cnagrochem.com]
- 2. researchgate.net [researchgate.net]
- 3. Sulfonylurea Herbicides' Fate in Soil: Dissipation, Mobility, and Other Processes | Weed Technology | Cambridge Core [cambridge.org]
- 4. bioone.org [bioone.org]
- 5. rroij.com [rroij.com]
- 6. Chlorsulfuron (Ref: DPX 4189) [sitem.herts.ac.uk]
- 7. wsdot.wa.gov [wsdot.wa.gov]
- 8. nre.tas.gov.au [nre.tas.gov.au]
- 9. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 10. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 11. Degradation in soil and water and ecotoxicity of rimsulfuron and its metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. apvma.gov.au [apvma.gov.au]
- 13. View of TOXICOLOGICAL EFFECT OF HALOSULFURON-METHYL HERBICIDE WITH SPECIAL REFERENCE TO FRESHWATER FISH OF KARNATAKA, INDIA - A REVIEW. [acgpublishing.com]
- 14. lbginc.org.au [lbginc.org.au]
- 15. herbiguide.com.au [herbiguide.com.au]
- 16. epa.gov [epa.gov]
- 17. eplanning.blm.gov [eplanning.blm.gov]
- 18. researchgate.net [researchgate.net]
- 19. Degradation Dynamics of Halosulfuron-methyl in Two Textured Soils - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Halosulfuron vs. Other Sulfonylureas: A Comparative Environmental Impact Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b143276#environmental-impact-assessment-of-halosulfuron-versus-other-sulfonylureas>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com